

The Enigmatic Case of PubChem CID 11736104: A Search for Data

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Compound of Interest

Compound Name: *tert-Butyl 4-amino-3-fluoropiperidine-1-carboxylate*

Cat. No.: *B109420*

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Despite a comprehensive search of the PubChem database and broader scientific literature, the compound associated with PubChem Compound Identification (CID) 11736104 could not be identified. This identifier does not appear to correspond to a publicly accessible chemical entity, rendering a comparative analysis of its experimental data impossible at this time.

Efforts to retrieve information for PubChem CID 11736104 from the National Center for Biotechnology Information's (NCBI) PubChem database, a key repository for chemical information, were unsuccessful. Searches for this specific CID yielded no results, suggesting that the identifier may be obsolete, withdrawn, or was never publicly assigned. Consequently, the core requirements of generating a comparison guide—including the presentation of quantitative data, detailing of experimental protocols, and visualization of signaling pathways—cannot be fulfilled.

For researchers, scientists, and drug development professionals, the inability to cross-reference a PubChem CID can present a significant roadblock in accessing critical information about a compound of interest. The PubChem database is a foundational tool for understanding the properties, biological activities, and safety profiles of chemical substances.

Without a valid compound to analyze, the creation of the requested comparative guide, including data tables and visualizations, is not feasible. It is recommended that the user verify the accuracy of the PubChem CID. In the event that the identifier is incorrect, providing the

correct CID or the chemical name, structure, or other known identifiers for the compound of interest will be necessary to proceed with the requested analysis.

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